

Safety, handling, and MSDS for 3-Bromo-2-chloropyridine

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Compound of Interest

Compound Name: 3-Bromo-2-chloropyridine

Cat. No.: B150940

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An In-depth Technical Guide to **3-Bromo-2-chloropyridine**: Safety, Handling, and MSDS

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **3-bromo-2-chloropyridine** (CAS No: 52200-48-3). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the hazards and necessary precautions when working with this compound.

Chemical and Physical Properties

3-Bromo-2-chloropyridine is a solid, halogenated pyridine derivative commonly used as a building block in organic synthesis, particularly in the development of pharmaceutical compounds. Its physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	52200-48-3	[1] [2]
Molecular Formula	C ₅ H ₃ BrClN	[2]
Molecular Weight	192.44 g/mol	[2] [3]
Appearance	Solid, White to Light yellow to Light orange powder to crystal	
Melting Point	54-57 °C	[4]
Boiling Point	97 °C / 10 mmHg	[4]

Hazard Identification and GHS Classification

3-Bromo-2-chloropyridine is classified as a hazardous substance. The GHS classification and corresponding hazard statements are crucial for understanding the potential risks.

Classification	Code	Description	Source
Skin Corrosion/Irritation	H315	Causes skin irritation	[1][2]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation	[1][2]
Specific target organ toxicity (single exposure)	H335	May cause respiratory irritation	[2]
Acute toxicity, oral (potential)	H302	Harmful if swallowed (Reported by a minority of notifiers)	[2]
Acute toxicity, dermal (potential)	H312	Harmful in contact with skin (Reported by a minority of notifiers)	[2]
Acute toxicity, inhalation (potential)	H332	Harmful if inhaled (Reported by a minority of notifiers)	[2]
Suspected of causing genetic defects	H341	Suspected of causing genetic defects	[5]

Signal Word: Warning[2]

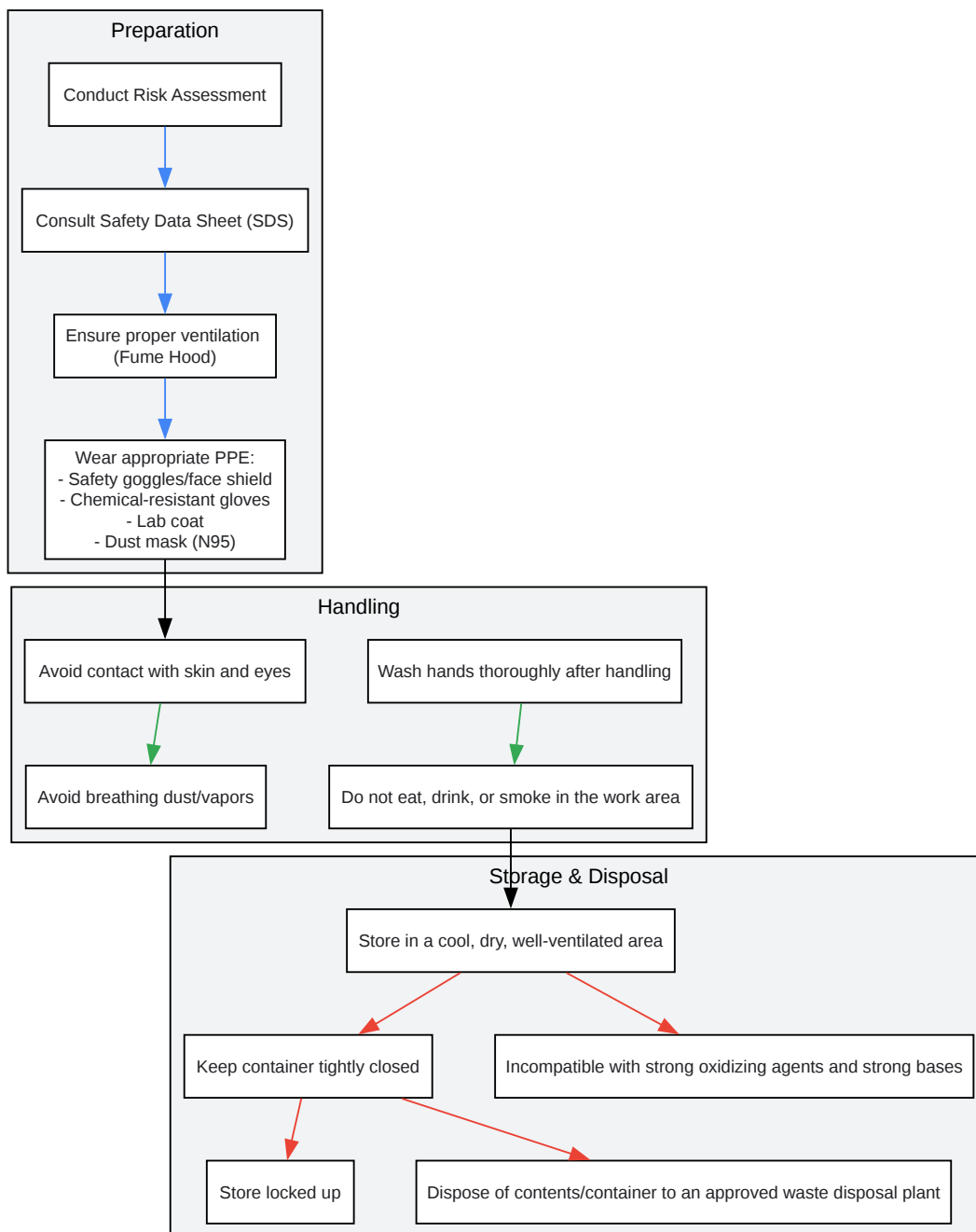
Hazard Pictogram:

- GHS07 (Exclamation Mark)

Safe Handling and Storage

Proper handling and storage are paramount to ensure safety in the laboratory. The following workflow outlines the essential steps for handling **3-bromo-2-chloropyridine**.

Workflow for Safe Handling of 3-Bromo-2-chloropyridine



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Caption: General workflow for safely handling **3-Bromo-2-chloropyridine**.

Handling Precautions:

- Use only in a well-ventilated area, preferably a chemical fume hood.[\[1\]](#)
- Avoid formation of dust and aerosols.[\[6\]](#)
- Do not get in eyes, on skin, or on clothing.[\[1\]](#)
- Wash face, hands, and any exposed skin thoroughly after handling.[\[1\]](#)

Storage Conditions:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store locked up.[\[1\]](#)
- Incompatible Materials: Strong oxidizing agents, strong bases.[\[1\]](#)

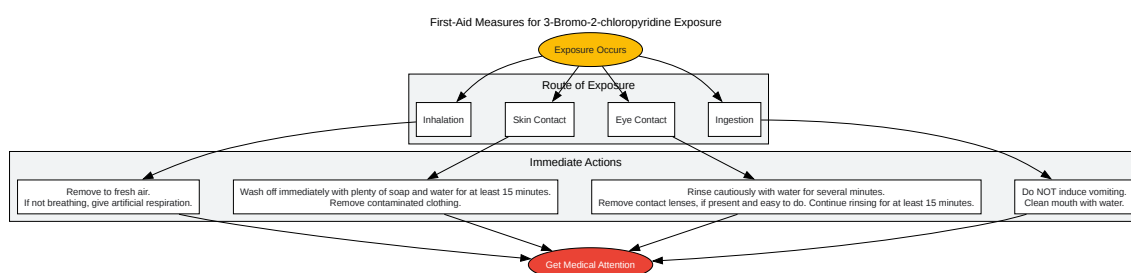
Personal Protective Equipment (PPE)

Adequate personal protective equipment is mandatory when working with this chemical.

PPE Type	Specification	Reference
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.	[1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[1]
Respiratory Protection	A dust mask (type N95) is recommended. Use a NIOSH/MSHA approved respirator if exposure limits are exceeded.	[7]

First-Aid Measures

In case of exposure, immediate and appropriate first-aid is critical.



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Caption: Decision-making flowchart for first-aid procedures.

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove and wash contaminated clothing before reuse. Get medical attention.[1]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[1]

- Ingestion: Do NOT induce vomiting. Clean mouth with water and afterward drink plenty of water. Never give anything by mouth to an unconscious person. Get medical attention.[1]

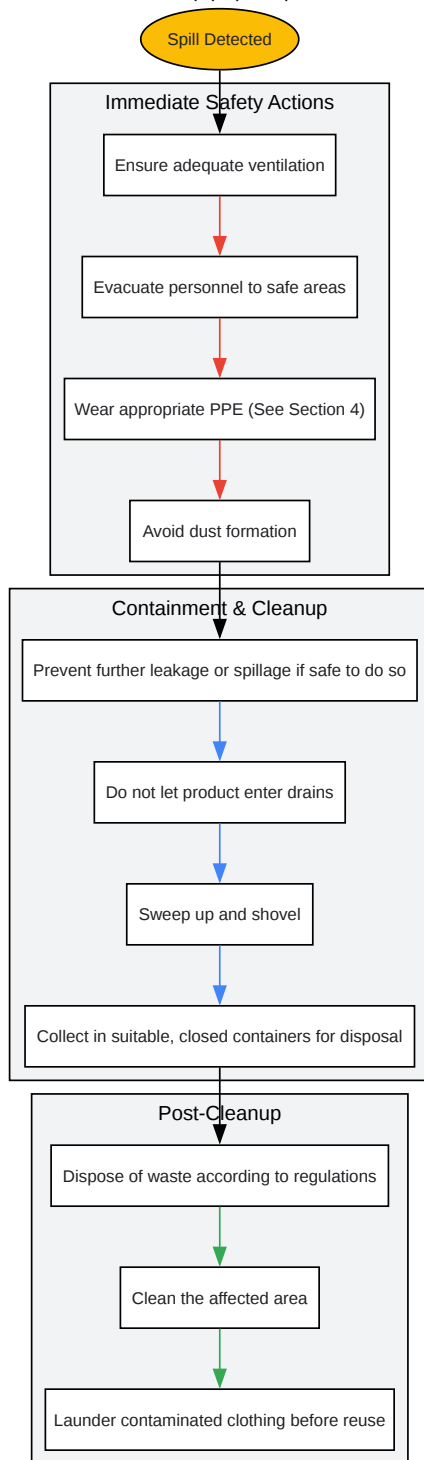
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon oxides, hydrogen chloride gas, and hydrogen bromide gas.[1][6]
- Protective Equipment for Firefighters: As in any fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.[8]

Accidental Release Measures

A systematic approach is necessary to manage spills effectively and safely.

Accidental Release (Spill) Response Workflow



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Caption: Step-by-step workflow for responding to an accidental spill.

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[1]
- Environmental Precautions: Should not be released into the environment. Do not let product enter drains.[1][6]
- Methods for Containment and Clean-up: Sweep up and shovel into suitable containers for disposal. Avoid dust formation.[1][6]

Toxicological Information

While comprehensive toxicological data is not always available for specific research chemicals, the primary known effects are listed. No acute toxicity information is available for this specific product from most suppliers, but the GHS classification indicates potential harm.[1]

- Skin Corrosion/Irritation: Causes skin irritation.[1]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[1]
- Respiratory System: May cause respiratory irritation. The respiratory system is a target organ.[1]

Disposal Considerations

Chemical waste must be disposed of in accordance with federal, state, and local environmental control regulations. Dispose of contents and container to an approved waste disposal plant.[1] Contaminated packaging should be treated as the product itself.

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